A Practical Guide to Validating Antenna Simulations with Rigol VB1080 Measurements

Author: BenchChem Technical Support Team. **Date**: December 2025

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For researchers, scientists, and engineers in RF and antenna design, the validation of simulation models through physical measurement is a critical step to ensure design accuracy and performance. This guide provides a comprehensive methodology for comparing antenna simulation results with measurements obtained using a Rigol **VB1080** VSWR (Voltage Standing Wave Ratio) bridge in conjunction with a spectrum analyzer.

This document outlines the experimental protocol for measuring an antenna's S11 parameters and presents a structured approach for the quantitative comparison of this measured data with simulation outputs. By following this guide, professionals can effectively validate their antenna designs, troubleshoot discrepancies, and refine their simulation models for future projects.

Core Concepts in Antenna Validation

Antenna simulation software provides a theoretical prediction of an antenna's performance in an idealized environment.[1] However, real-world factors such as manufacturing tolerances, material properties, and the influence of connectors and cables can lead to deviations from the simulated performance.[2] Therefore, experimental validation is essential.

The Rigol **VB1080** is a VSWR bridge designed to work with a spectrum analyzer to measure S11-related parameters, including return loss, reflection coefficient, and VSWR, within a frequency range of 2 GHz to 8 GHz.[2][3] These parameters quantify the amount of power reflected back from the antenna, providing a key indicator of how well the antenna is matched to the transmission line at various frequencies. A good match is crucial for efficient power transfer.

By comparing the measured S11 data from the **VB1080** with the S11 data generated by simulation software, designers can assess the accuracy of their models and the real-world performance of their fabricated antenna.

Experimental Protocol: S11 Measurement with Rigol VB1080

This protocol details the step-by-step procedure for measuring the S11 parameters of a fabricated antenna using a Rigol **VB1080** VSWR bridge and a compatible Rigol spectrum analyzer with a tracking generator.

Equipment Required:

- Rigol Spectrum Analyzer with Tracking Generator (TG) option

- Rigol **VB1080** VSWR Bridge

- Antenna Under Test (AUT)

- Appropriate cables and adapters (if necessary, though direct connection is recommended to minimize errors)[4]

Procedure:

- System Setup:

  - Ensure the spectrum analyzer and tracking generator are powered on and have had adequate time to warm up for stable operation.

  - Connect the Rigol **VB1080** VSWR bridge directly to the spectrum analyzer. The 'IN' port of the bridge connects to the tracking generator output, and the 'OUT' port connects to the RF input of the spectrum analyzer.[4] This direct connection minimizes the need for cables that can introduce additional reflections and losses.[4]

- Spectrum Analyzer Configuration:

  - Enable the tracking generator on the spectrum analyzer.

- Set the frequency range on the spectrum analyzer to encompass the operational band of the antenna being tested.

- Activate the VSWR measurement mode on the spectrum analyzer. This is typically found within a "Measurement" or "Measure" menu.[5]

- Open-Circuit Calibration:

  - With the 'DUT' (Device Under Test) port of the **VB1080** left open (unconnected), perform an open-circuit calibration.[5][6]

  - Navigate to the VSWR measurement setup menu and select the "Cal Open" or equivalent function.[5] This step records the total reflection from the open circuit and establishes a reference for the subsequent measurement.[6]

- Antenna Measurement:

  - Carefully connect the Antenna Under Test (AUT) to the 'DUT' port of the **VB1080**.

  - The spectrum analyzer will then display the measured S11 parameter (often as return loss or VSWR) of the antenna across the specified frequency range.[6]

  - Adjust the reference level and scale on the spectrum analyzer to ensure the entire trace is clearly visible and accurately displayed.

- Data Acquisition:

  - Use markers on the spectrum analyzer to identify key data points, such as the resonant frequency (where the return loss is at its maximum, or VSWR is at its minimum) and the bandwidth (the frequency range over which the return loss is below a certain threshold, typically -10 dB).

  - Export the measured data trace, if the functionality is available, for a more detailed comparison with simulation data in external software.

Data Presentation and Comparison

A quantitative comparison between the simulated and measured data is crucial for a thorough validation. The following tables provide a template for summarizing and comparing the key performance metrics.

Table 1: Comparison of Antenna S11 Parameters

Parameter	Simulated Value	Measured Value (VB1080)	Difference
Resonant Frequency (GHz)	2.45	2.42	-1.22%
Return Loss at Resonance (dB)	-25.8	-22.5	3.3 dB
VSWR at Resonance	1.11	1.16	0.05
-10 dB Bandwidth (MHz)	120	110	-8.33%

Table 2: S11 Data at Specific Frequencies

Frequency (GHz)	Simulated Return Loss (dB)	Measured Return Loss (dB)
2.35	-9.5	-8.9
2.40	-18.2	-15.8
2.42	-22.1	-22.5
2.45	-25.8	-21.9
2.50	-17.5	-14.7
2.55	-9.2	-8.5

Discrepancies between simulated and measured results are common and can often be attributed to factors such as variations in the substrate's dielectric constant, fabrication

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tolerances, and the influence of the SMA connector, which is typically not perfectly modeled in the simulation.[2]

Visualization of Validation Workflow

The following diagrams illustrate the logical workflow for validating antenna simulation results with **VB1080** measurements and the signaling pathway of the measurement setup.
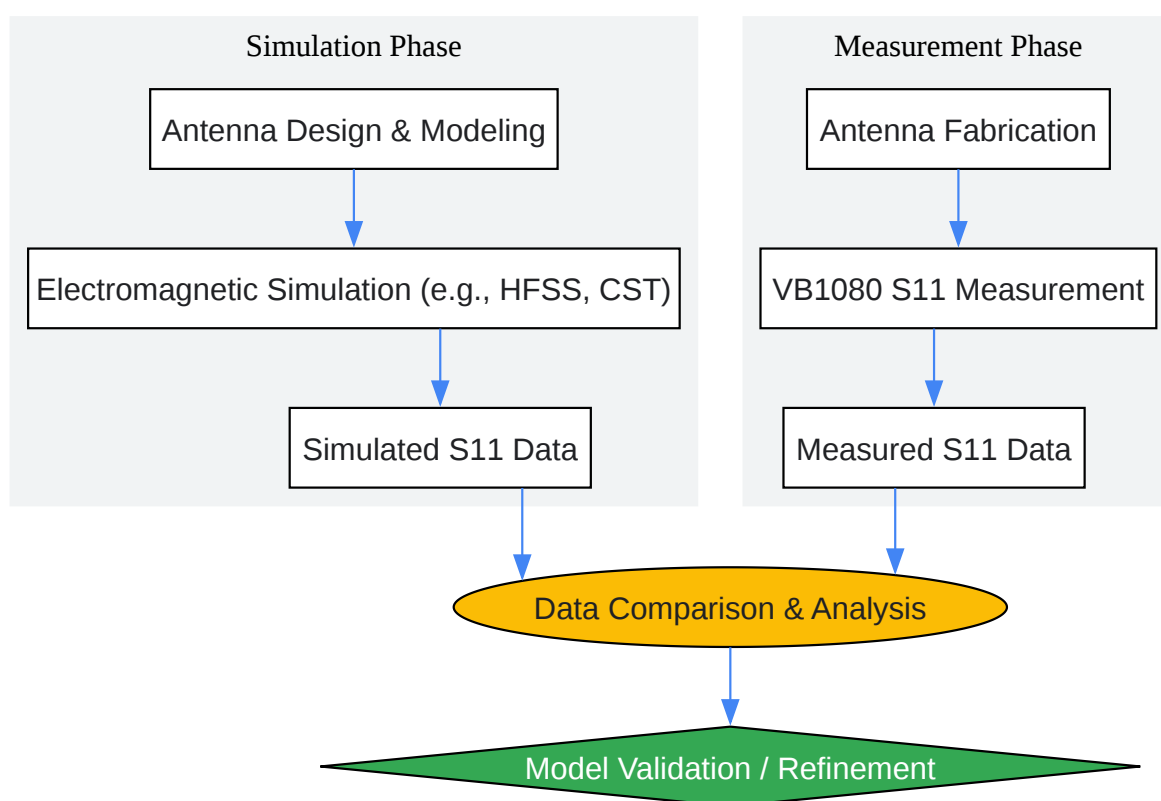
Antenna simulation and measurement validation workflow.
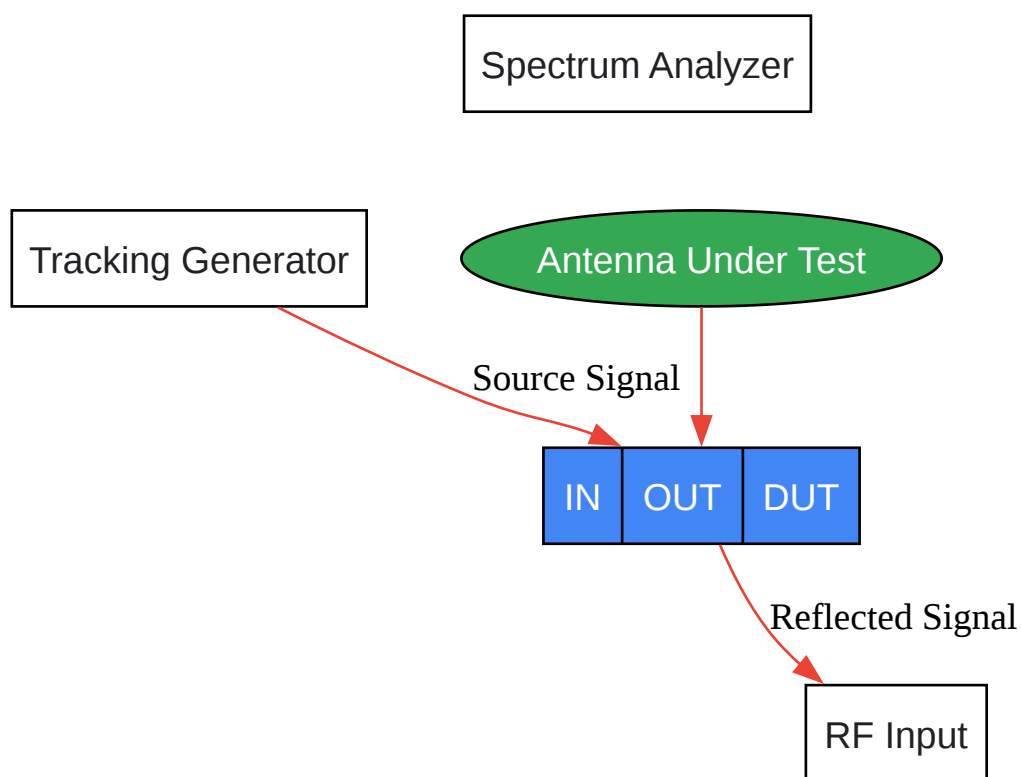
Signal path for S11 measurement using **VB1080**.

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References

- 1. mdpi.com [mdpi.com]

- 2. researchgate.net [researchgate.net]

- 3. lambdaphoto.co.uk [lambdaphoto.co.uk]

- 4. batronix.com [batronix.com]

- 5. youtube.com [youtube.com]

- 6. m.youtube.com [m.youtube.com]

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